

Introduction: A Shift from Oxygen to Sulfur

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Compound of Interest

Compound Name: 1,4,7,10-Tetrathiacyclododecane

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The field of macrocyclic chemistry was revolutionized by Charles Pedersen's discovery of crown ethers in 1967, which demonstrated the remarkable ability of cyclic polyethers to selectively bind alkali and alkaline earth metal cations.[1] This selectivity is driven by the electrostatic interactions between the "hard" oxygen donor atoms of the ether linkages and "hard" metal ions. However, this very property rendered them less effective for complexing with "soft" transition metal ions.[2] This limitation prompted a logical and pivotal evolution in ligand design: the substitution of oxygen atoms with the larger, more polarizable, and "softer" sulfur atoms. This conceptual shift gave birth to crown thioethers, or thia-crowns, organosulfur macrocycles with the general formula $(\text{CH}_2\text{CH}_2\text{S})_n$. [3]

Early researchers hypothesized that the unique electronic properties of the sulfide linkage (-S-) would unlock new realms of coordination chemistry, particularly with transition metals. The softer nature of sulfur was predicted to lead to more covalent bonding, stabilizing lower and unusual metal oxidation states and inducing novel electronic and redox properties in the resulting complexes.[4][5] This guide delves into the foundational synthetic methodologies and the seminal coordination chemistry studies that defined the early landscape of this fascinating class of macrocycles.

Part 1: The Dawn of Synthesis - Overcoming Formidable Challenges

The initial forays into synthesizing crown thioethers were fraught with difficulties, often resulting in disappointingly low yields. Unlike their oxygen counterparts, where alkali metal template effects could be powerfully exploited to guide cyclization, the weaker interactions between sulfur and template ions hindered efficient macrocycle formation.^[5] The study of these compounds was severely hampered until high-yield syntheses were developed in the mid-1980s.^[4]

Breakthrough Methodology: The Cesium Carbonate Technique

A significant advancement came from the work of Kellogg and Buter, who developed a method utilizing cesium carbonate (Cs_2CO_3) in dimethylformamide (DMF) that dramatically improved yields to as high as 80%.^[4]

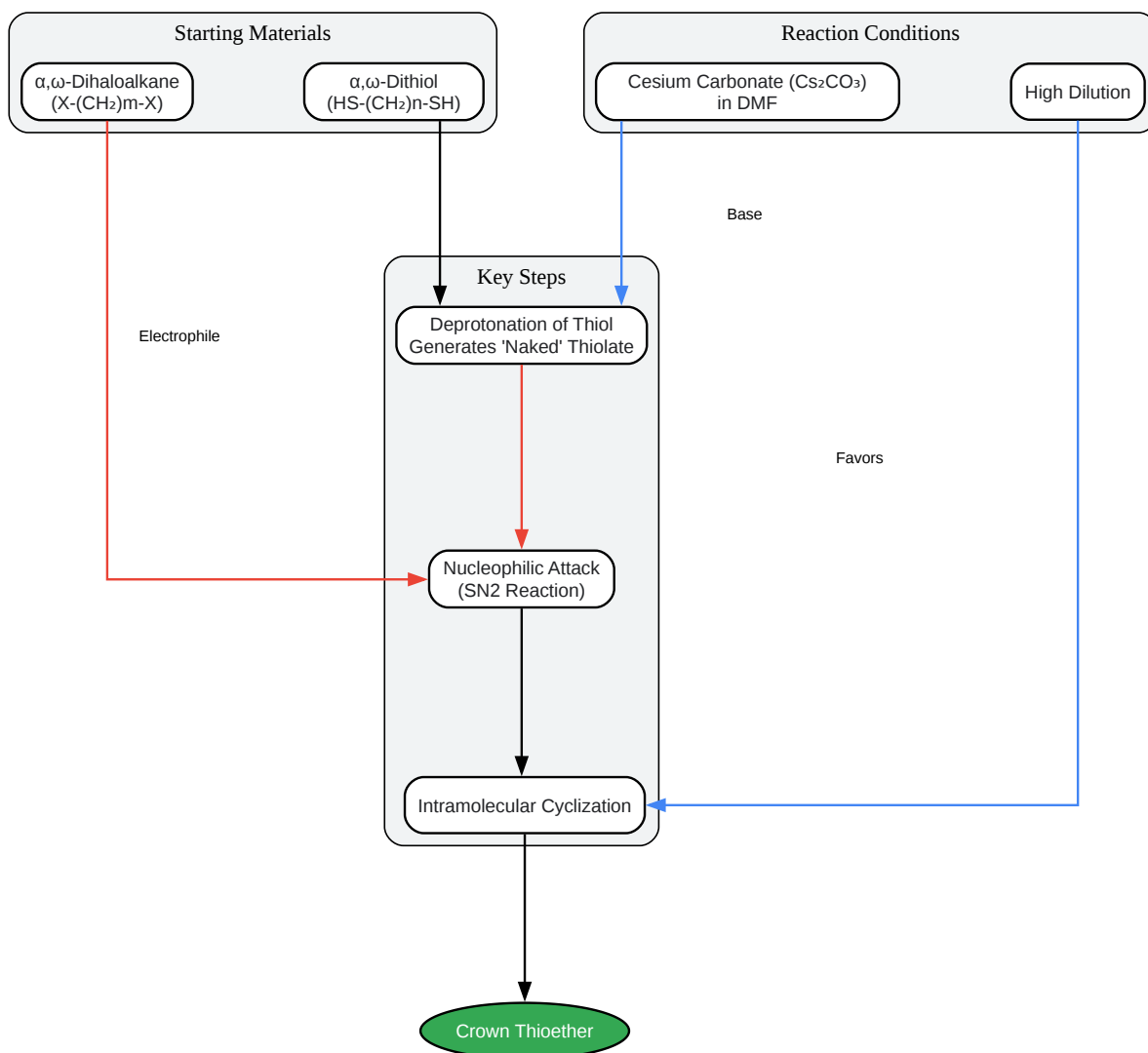
Causality Behind the Method's Success:

- **Effective Deprotonation:** The carbonate ion (CO_3^{2-}) is a sufficiently strong base to deprotonate the thiol (-SH) groups in DMF.^[4]
- **The "Naked" Thiolate:** Cesium ions (Cs^+) do not form strong ionic complexes with the resulting thiolate anions (S^-). This leaves the thiolates highly nucleophilic and reactive, or "naked," ready to attack electrophilic carbon centers.^[4]
- **High Dilution Principle:** The reactions are conducted under high dilution conditions to favor intramolecular cyclization over intermolecular polymerization, which would otherwise lead to linear polymers instead of the desired macrocycles.

Experimental Protocol: General Synthesis via Cesium Carbonate Method^[4]

- **Setup:** A three-necked flask is equipped with a mechanical stirrer and two dropping funnels under an inert atmosphere (e.g., Nitrogen or Argon).

- Solvent: An appropriate volume of dry DMF is added to the flask to achieve high dilution (typically concentrations of ~0.1 M).
- Reagents: One dropping funnel is charged with a solution of the starting α,ω -dithiol in DMF. The second funnel is charged with a solution of the α,ω -dihaloalkane (e.g., 1,2-dichloroethane) in DMF.
- Base Addition: A suspension of cesium carbonate in DMF is prepared in the main reaction flask.
- Reaction: The solutions from the two dropping funnels are added simultaneously and slowly to the stirred suspension of cesium carbonate over a period of several hours.
- Workup: After the addition is complete, the reaction is stirred overnight. The solvent is then removed under reduced pressure, and the product is isolated and purified using standard techniques such as column chromatography or recrystallization.



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General workflow for crown thioether synthesis via the Cesium Carbonate method.

Synthesis of an Archetype: 1,4,7-Trithiacyclononane (9S3)

Among the most studied early examples is 1,4,7-trithiacyclononane, also known as 9-ane-S3 or 9S3.^[6] Its importance stems from its ability to act as a compact, tridentate ligand that can coordinate to a single face of a metal ion, enforcing specific geometries. While first reported in 1977, early syntheses were low-yielding. A critical improvement was the high-yield, one-step synthesis developed by Blower and Cooper.^{[7][8]}

Experimental Protocol: High-Yield Synthesis of 1,4,7-Trithiacyclononane (9S3)^[7]

- **Reaction Setup:** A solution of 1,2-bis(2-chloroethylthio)ethane in ethanol is prepared in a large, three-necked flask equipped with a condenser and a mechanical stirrer.
- **Nucleophile Preparation:** In a separate flask, a solution of sodium sulfide nonahydrate ($\text{Na}_2\text{S}\cdot 9\text{H}_2\text{O}$) in ethanol is prepared.
- **Cyclization:** The sodium sulfide solution is added dropwise to the refluxing solution of the dichloride over several hours. The high dilution principle is key to maximizing the yield of the cyclic monomer.
- **Reflux:** The reaction mixture is refluxed for an additional period (e.g., 2-4 hours) after the addition is complete to ensure the reaction goes to completion.
- **Isolation:** The mixture is cooled, and the precipitated sodium chloride is filtered off. The ethanol is removed from the filtrate by rotary evaporation.
- **Purification:** The resulting crude product is purified by vacuum distillation or recrystallization from a suitable solvent like ethanol to yield 9S3 as a colorless, crystalline solid.

Part 2: Probing Coordination Chemistry and Unveiling Novel Properties

With reliable synthetic routes established, researchers could systematically explore the coordination chemistry of crown thioethers. These studies quickly confirmed that thia-crowns

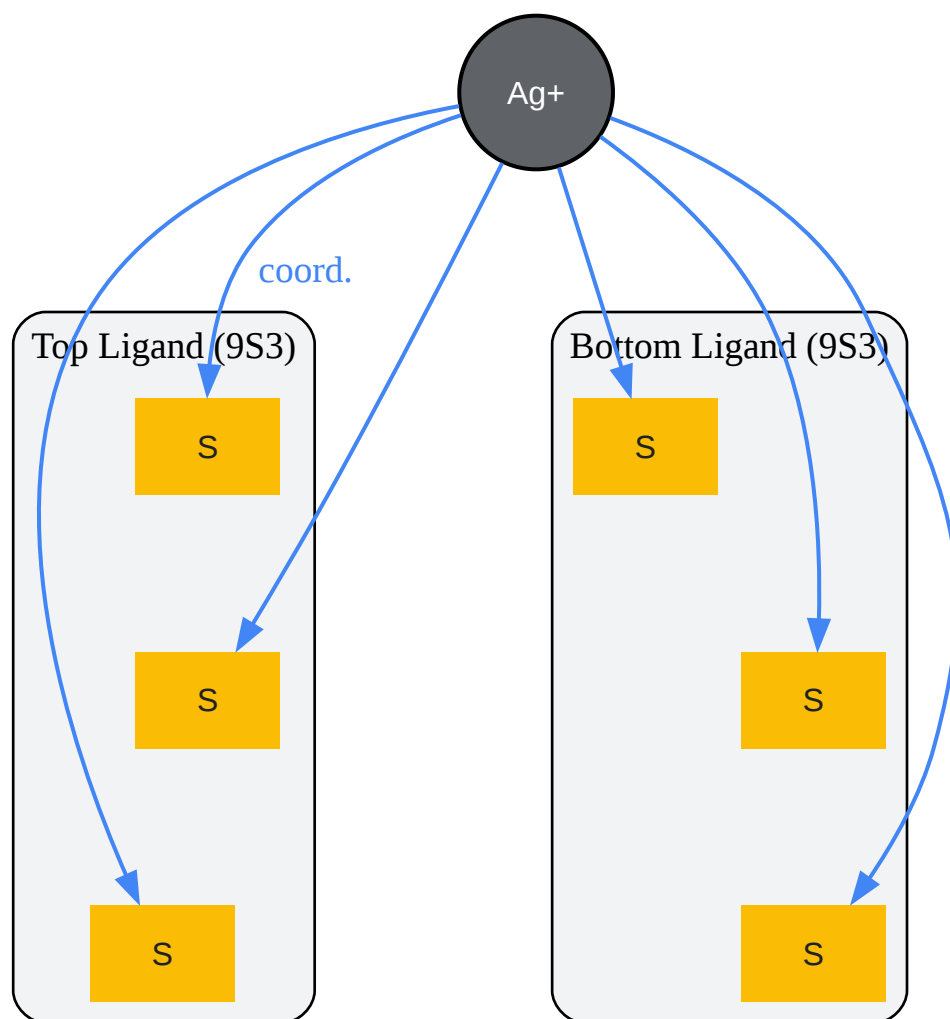
were not mere analogues of their oxygen cousins but a distinct class of ligands with unique capabilities.[\[4\]](#)[\[9\]](#)

Case Study: The First Homoleptic Hexathioether Complex of Silver(I)

A landmark study was the synthesis and characterization of bis(1,4,7-trithiacyclononane)silver(I), $[\text{Ag}(\text{9S3})_2]^+$.[\[10\]](#) This work provided the first example of a homoleptic (containing only one type of ligand) hexathioether complex of silver and showcased the unique structural constraints imposed by the 9S3 ligand.

Self-Validating Protocol for the Synthesis of [\[10\]](#)

- **Ligand Dissolution:** 1,4,7-trithiacyclononane (2 equivalents) is dissolved in methanol.
- **Metal Salt Addition:** A solution of silver(I) trifluoromethanesulfonate (AgCF_3SO_3) (1 equivalent) in methanol is added to the ligand solution.
- **Precipitation:** Upon mixing, a white precipitate forms immediately. The quantitative precipitation serves as an initial validation of the complex formation.
- **Isolation:** The white solid is collected by filtration, washed with methanol, and dried under vacuum. The yield is typically around 50%.
- **Characterization & Validation:**
 - **Conductivity Measurement:** The product is dissolved in nitromethane. A conductivity measurement confirming a 1:1 electrolyte is consistent with the formation of the $[\text{Ag}(\text{9S3})_2]^+$ cation and the CF_3SO_3^- anion.
 - **X-ray Crystallography:** Single crystals suitable for X-ray diffraction are grown by slow recrystallization from methanol at 0 °C. The resulting crystal structure provides ultimate validation, revealing a centrosymmetric $[\text{Ag}(\text{9S3})_2]^+$ cation where the silver atom is "sandwiched" between two tridentate 9S3 ligands, resulting in a distorted octahedral coordination geometry.[\[5\]](#)[\[10\]](#)



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Octahedral coordination of a metal ion "sandwiched" between two 9S3 ligands.

Stabilizing Unusual Oxidation States

One of the most exciting discoveries in early crown thioether chemistry was the ability of these ligands to stabilize uncommon oxidation states. The soft thioether donors are less effective at stabilizing highly charged metal ions like Rh(III) but are excellent for stabilizing lower oxidation states. For instance, the paramagnetic gold(II) complex $[\text{Au}(\text{9S3})_2]^{2+}$ and the rhodium(II) complex $[\text{Rh}(\text{9S3})_2]^{2+}$ were successfully isolated and characterized, demonstrating the unique electronic environment provided by the hexathioether coordination sphere.^[4] This capacity to tune the redox potentials of metal ions by simply changing the size of the crown thioether ring opened up new possibilities for designing redox-active molecules.^[4]

Summary of Early Crown Thioether Complexes

The initial explorations into the coordination chemistry of crown thioethers laid the groundwork for understanding their behavior with a variety of transition metals.

| Ligand | Metal Ion | Complex Stoichiometry | Coordination Geometry | Key Finding / Significance | Reference |
|--------------------------------|----------------|--|-----------------------|---|-----------|
| 1,4,7-Trithiacyclononane (9S3) | Ag(I) | $[\text{Ag}(\text{9S3})_2]^+$ | Distorted Octahedral | First homoleptic hexathioether complex of silver; showed facile oxidation to Ag(II). | [10] |
| 1,4,7-Trithiacyclononane (9S3) | Fe(II)/Fe(III) | $[\text{Fe}(\text{9S3})_2]^{2+}/_{3+}$ | Octahedral | Demonstrated stabilization of both Fe(II) and low-spin Fe(III) states. | [3] |
| 1,4,7-Trithiacyclononane (9S3) | Cu(II) | $[\text{Cu}(\text{9S3})_2]^{2+}$ | Octahedral | The ligand's geometric constraints enforce a regular octahedral geometry, even for the Jahn-Teller active Cu(II) ion. | [11] |
| 1,4,7-Trithiacyclononane (9S3) | Au(II) | $[\text{Au}(\text{9S3})_2]^{2+}$ | Octahedral | Stabilization of the rare paramagnetic Au(II) oxidation state. | [4] |

| | | | | | |
|----------------------------|-------|-------------------------|-----------|--|------|
| Hexathia-18-crown-6 (18S6) | Ag(I) | [Ag(18S6)] ⁺ | Distorted | Showcased how larger, more flexible rings coordinate differently than the rigid 9S3. | [12] |
|----------------------------|-------|-------------------------|-----------|--|------|

Conclusion

The early studies on crown thioethers were instrumental in expanding the field of macrocyclic chemistry beyond the confines of oxygen-based ligands. The development of high-yield synthetic routes was the critical enabling step that allowed for a systematic investigation of their properties. These foundational studies demonstrated that thioether macrocycles were not simply sulfur versions of crown ethers but possessed a unique and rich coordination chemistry. They revealed an ability to enforce specific coordination geometries, stabilize unusual oxidation states, and form stable complexes with a wide array of transition metals. This pioneering work laid the essential groundwork for the subsequent application of crown thioethers in diverse fields, including bioinorganic chemistry, medical imaging with technetium complexes[13], and the development of novel redox-active materials.

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